

Safeguarding Your Research: A Guide to Handling 4-Chloropyrimidine Hydrochloride

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Compound of Interest

Compound Name: 4-Chloropyrimidine hydrochloride

Cat. No.: B179950

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This document provides crucial safety and logistical information for the handling and disposal of **4-Chloropyrimidine hydrochloride** (CAS RN: 179051-78-6). Adherence to these procedures is essential for ensuring laboratory safety and minimizing environmental impact.

Essential Safety Information

4-Chloropyrimidine hydrochloride is a hazardous substance that requires careful handling. It is classified as harmful if swallowed, causes skin irritation, and causes serious eye irritation.[\[1\]](#) [\[2\]](#) It may also cause respiratory irritation.[\[1\]](#)[\[2\]](#)

Physical and Chemical Properties

Property	Value	Reference
CAS Number	179051-78-6	[3]
Molecular Formula	C4H4Cl2N2	[1]
Molecular Weight	150.99 g/mol	[1]
Appearance	White to off-white powder	[3]
Melting Point	193-194°C	[3]
Solubility	Soluble in DMSO, slightly soluble in water	[3]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is non-negotiable when handling **4-Chloropyrimidine hydrochloride** to mitigate risks of exposure.

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical safety goggles and a face shield.	Protects against splashes and airborne particles that can cause serious eye damage.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), a chemically resistant lab coat, and closed-toe shoes.	Prevents skin contact, which can lead to irritation.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates should be used.	Minimizes inhalation of the powder, which can cause respiratory tract irritation.

Operational Plan: Step-by-Step Handling Procedures

All manipulations of **4-Chloropyrimidine hydrochloride** should be performed in a designated area, preferably within a certified chemical fume hood to minimize inhalation exposure.

Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any damage or leaks.
- Storage: Store in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.

Weighing the Compound

Due to the hazardous nature of the powder, the following "tare method" is recommended to minimize the generation of airborne dust:

- Preparation: Place an empty, sealable container (e.g., a vial with a screw cap) on the analytical balance and tare it.
- Transfer to Fume Hood: Move the tared container to the chemical fume hood.
- Aliquotting: Carefully add the desired amount of **4-Chloropyrimidine hydrochloride** to the container inside the fume hood.
- Sealing: Securely close the container.
- Final Weighing: Return the sealed container to the balance to obtain the precise weight.
- Adjustments: If adjustments to the weight are necessary, return the sealed container to the fume hood to add or remove the substance.

Dissolving the Compound

- Solvent Addition: Inside the chemical fume hood, add the desired solvent to the sealed container containing the pre-weighed **4-Chloropyrimidine hydrochloride**.
- Dissolution: Cap the container and mix by vortexing or gentle agitation until the solid is fully dissolved.

Emergency Procedures

Spill Response

In the event of a spill, immediate and decisive action is required:

- Evacuate: Immediately alert others in the vicinity and evacuate the immediate area.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Containment: For small spills, cover with an inert absorbent material (e.g., vermiculite, sand).

- Collection: Carefully sweep up the absorbed material and place it into a designated, labeled hazardous waste container. Avoid creating dust.
- Decontamination: Clean the spill area with soap and water.
- Large Spills: For large spills, evacuate the laboratory and contact the institution's environmental health and safety (EHS) office immediately.

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Seek immediate medical attention.

Disposal Plan

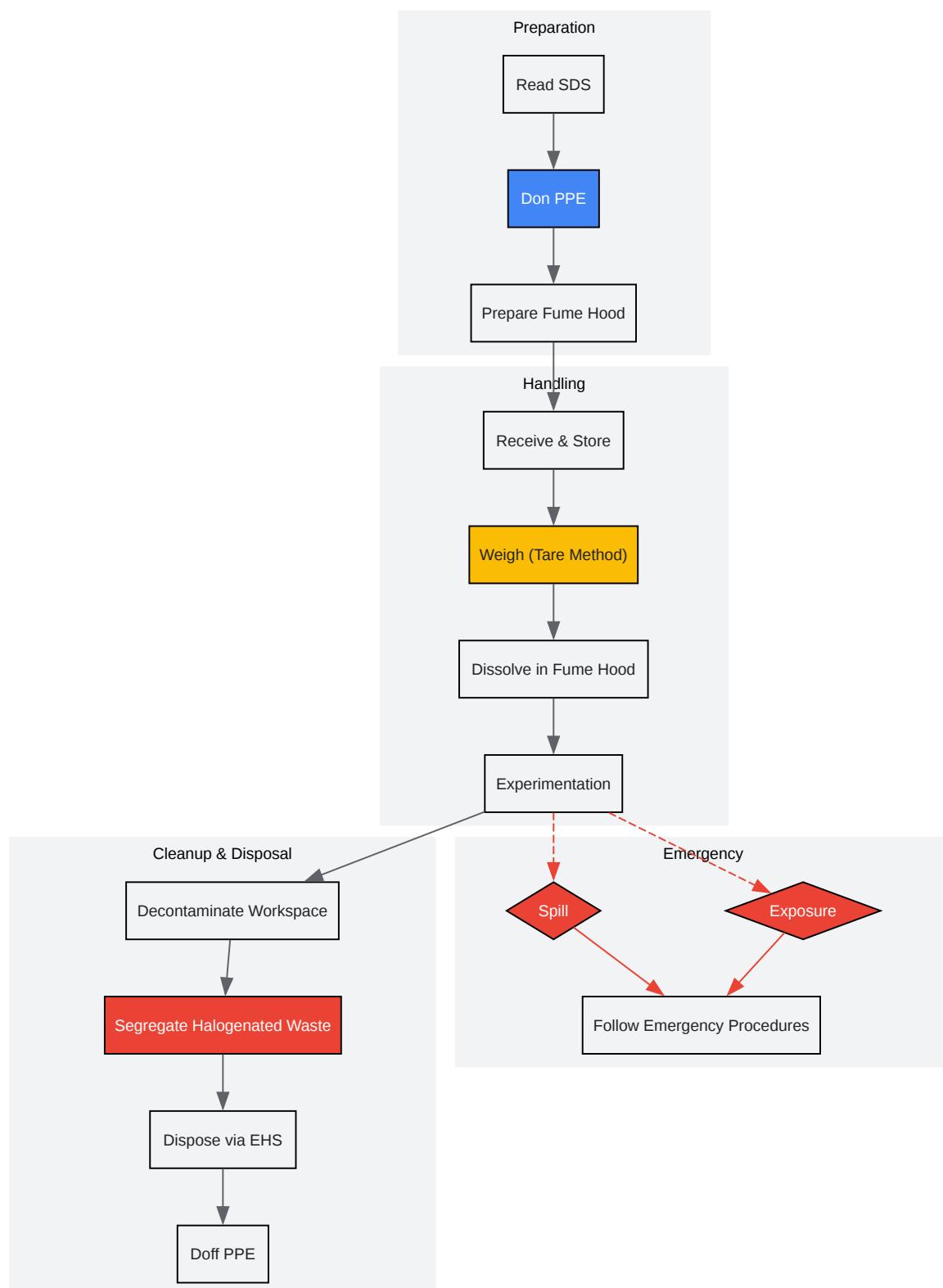
The proper disposal of **4-Chloropyrimidine hydrochloride** and its containers is crucial to prevent environmental contamination.

- Waste Segregation: All waste containing **4-Chloropyrimidine hydrochloride**, including contaminated PPE and absorbent materials from spills, must be collected in a designated

and clearly labeled hazardous waste container. Halogenated organic waste should be segregated from non-halogenated waste streams.[4][5]

- Container Management: The hazardous waste container must be kept closed except when adding waste.
- Disposal Request: Arrange for the disposal of the hazardous waste through your institution's EHS office or a licensed chemical waste disposal company.
- Empty Containers: Empty containers should be triple-rinsed with a suitable solvent. The rinsate must be collected as hazardous waste. After rinsing, the container can be disposed of as regular laboratory glass or plastic waste, depending on institutional policies.

Workflow for Safe Handling and Disposal

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Caption: Workflow for the safe handling and disposal of **4-Chloropyrimidine hydrochloride**.

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